

Technical Support Center: Synthesis of Pentacosa-7,11-diene

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Compound of Interest

Compound Name: Pentacosa-7,11-diene

Cat. No.: B12434867

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Welcome to the technical support center for the synthesis of **Pentacosa-7,11-diene**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to improve the yield and purity of your synthesis.

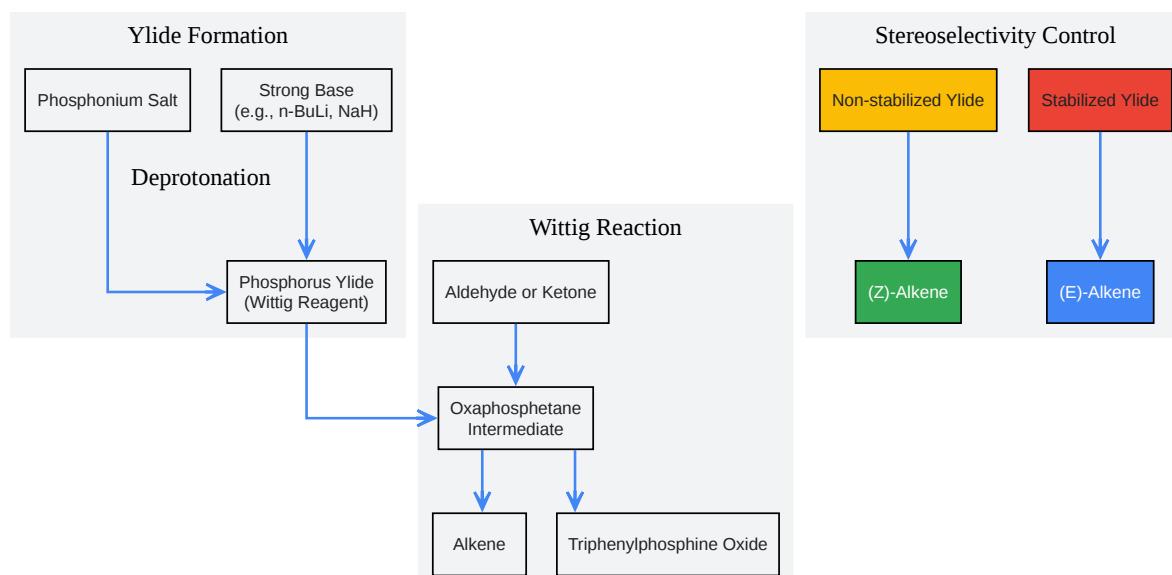
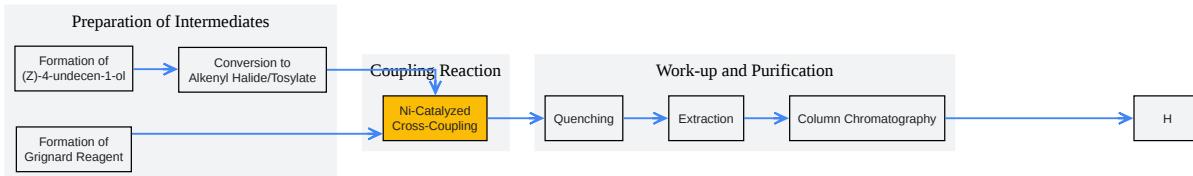
Troubleshooting Guides

This section addresses common issues encountered during the synthesis of **Pentacosa-7,11-diene**, categorized by the synthetic methodology.

Method 1: Nickel-Catalyzed Cross-Coupling of a Grignard Reagent

This approach, based on the work of Davis and Carlson, involves the coupling of an alkenyl Grignard reagent with an appropriate electrophile, catalyzed by a nickel complex.

Experimental Workflow: Nickel-Catalyzed Cross-Coupling



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